

# 3,3'-Dihydroxybenzidine molecular weight and formula

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## Compound of Interest

Compound Name: 3,3'-Dihydroxybenzidine

Cat. No.: B1664586

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An In-Depth Technical Guide to **3,3'-Dihydroxybenzidine**: Core Properties and Applications

## Introduction

**3,3'-Dihydroxybenzidine** (DHB), a substituted biphenyl diamine, is a compound of significant interest in materials science and synthetic chemistry. Its rigid structure, coupled with the reactive amine and hydroxyl functional groups, makes it a valuable building block for high-performance polymers and functional materials. This guide provides a detailed overview of its fundamental chemical and physical properties, explores its applications, and outlines a representative synthetic protocol, offering a resource for researchers and professionals in drug development and materials science.

## Core Molecular and Physical Properties

The foundational characteristics of a chemical compound are its molecular formula and weight, which dictate its stoichiometry and reactivity. **3,3'-Dihydroxybenzidine** is an aromatic compound that appears as colorless crystals or a white to brown crystalline powder.<sup>[1][2][3]</sup> Its molecular formula is C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub>, and it has a molecular weight of approximately 216.24 g/mol.<sup>[1][2][4][5]</sup>

A comprehensive summary of its key identifiers and physicochemical properties is presented below.

**Table 1: Physicochemical Properties of 3,3'-Dihydroxybenzidine**

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[1][2][3][4][5][6]
Molecular Weight	216.24 g/mol	[1][2][3][4][5]
IUPAC Name	2-amino-5-(4-amino-3-hydroxyphenyl)phenol	[1][2]
CAS Number	2373-98-0	[1][4][6][7]
Appearance	Colorless crystals; White to brown powder	[1][2][3]
Melting Point	292 °C	[1][7]
Density	1.384 g/cm <sup>3</sup>	[6]
Solubility	Almost insoluble in water; Soluble in ethanol, methanol, acetone	[8]
Synonyms	4,4'-Diamino-[1,1'-biphenyl]-3,3'-diol; Benzidine-3,3'-diol	[1][2][4][7]

## Molecular Structure Visualization

The spatial arrangement of atoms and functional groups in **3,3'-Dihydroxybenzidine** is crucial for understanding its chemical behavior, particularly its role in polymerization and hydrogen bonding interactions. The molecule consists of two aniline rings linked by a single bond, with hydroxyl groups positioned ortho to the amino groups.

Caption: 2D structure of **3,3'-Dihydroxybenzidine** (C<sub>12</sub>H<sub>12</sub>N<sub>2</sub>O<sub>2</sub>).

## Applications in Materials Science

The bifunctional nature of **3,3'-Dihydroxybenzidine**, possessing both nucleophilic amino groups and phenolic hydroxyl groups, makes it a highly versatile monomer. It is a key component in the synthesis of advanced polymers with desirable thermal and mechanical properties.

- **High-Performance Polyimides:** DHB is utilized in the preparation of hydroxyl-containing polyimides.[5] The incorporation of the hydroxyl groups can enhance solubility and adhesion while providing sites for further cross-linking or chemical modification. These polymers often exhibit high glass transition temperatures, making them suitable for applications in microelectronics and aerospace.
- **Fire-Resistant Polymers:** It serves as a raw material for synthesizing fire-resistant polymers like polyhydroxyamino acids.[5] The aromatic structure and hydrogen-bonding capabilities contribute to char formation and thermal stability.
- **Covalent Organic Frameworks (COFs):** As a diamine linker, DHB is used in the bottom-up synthesis of COFs.[3] These are crystalline porous polymers with well-defined structures, showing promise in gas storage, catalysis, and sensing.

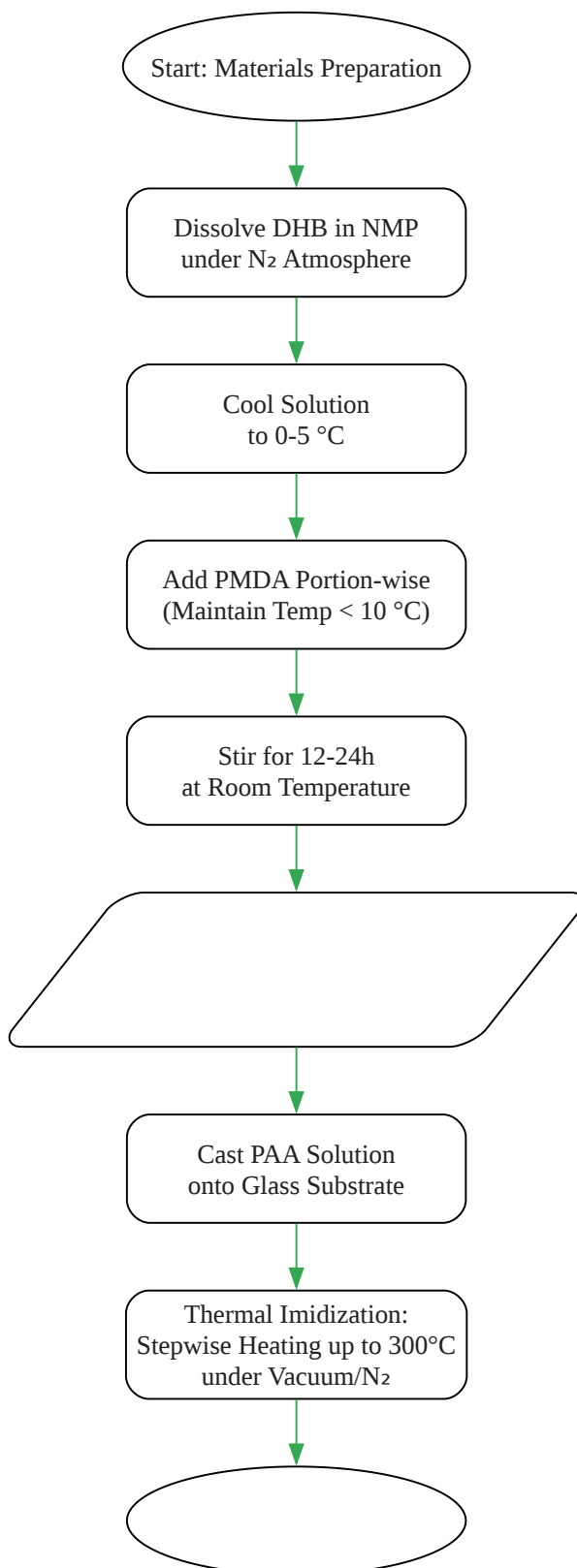
## Experimental Protocol: Synthesis of a Polyimide from 3,3'-Dihydroxybenzidine

This section provides a representative, step-by-step methodology for the synthesis of a polyimide using DHB and a dianhydride, such as Pyromellitic dianhydride (PMDA). This two-step process is a cornerstone of polyimide chemistry.

### Causality and Self-Validation:

The protocol is designed as a self-validating system. The first step, forming the poly(amic acid) precursor, is conducted at low temperatures to prevent premature imidization, which would lead to precipitation and a low molecular weight polymer. The solubility of this precursor in the reaction solvent (e.g., NMP) is a key checkpoint. The second step, thermal imidization, is monitored by observing the formation of water as a byproduct and confirmed by spectroscopic analysis (FTIR), where the disappearance of amic acid peaks and the appearance of characteristic imide peaks validate the reaction's completion.

## Workflow Diagram



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Caption: Workflow for two-step polyimide synthesis.

## Step-by-Step Methodology

- Reagent Preparation & Inert Atmosphere:
  - Dry **3,3'-Dihydroxybenzidine** (1.00 eq) and Pyromellitic dianhydride (PMDA, 0.98-1.00 eq) under vacuum at 80°C for 12 hours to remove residual moisture, which can hydrolyze the dianhydride and terminate polymerization.
  - Set up a three-neck flask equipped with a mechanical stirrer and a nitrogen inlet/outlet. Purge the flask with dry nitrogen gas to create an inert atmosphere, preventing oxidation of the amine groups.
- Poly(amic acid) Synthesis (Step 1):
  - Transfer the dried DHB into the flask and add anhydrous N-Methyl-2-pyrrolidone (NMP) to achieve a solids concentration of 15-20% (w/w).
  - Stir the mixture at room temperature until the DHB is fully dissolved.
  - Cool the solution to 0-5°C using an ice bath. This is critical to dissipate the heat from the exothermic acylation reaction and prevent uncontrolled molecular weight growth or side reactions.
  - Slowly add the PMDA powder in small portions over 30-60 minutes, ensuring the reaction temperature does not exceed 10°C.
  - After the addition is complete, remove the ice bath and allow the reaction to proceed at room temperature for 12-24 hours. The solution viscosity will increase significantly, indicating the formation of high molecular weight poly(amic acid).
- Polyimide Film Formation (Step 2):
  - Cast the viscous poly(amic acid) solution onto a clean glass plate using a doctor blade to ensure a uniform thickness.
  - Place the cast film in a vacuum oven or a furnace with a nitrogen purge.

- Perform a stepwise thermal imidization process:
  - Heat to 80°C for 2 hours to slowly remove the bulk of the solvent.
  - Increase to 150°C for 1 hour.
  - Increase to 200°C for 1 hour.
  - Finally, heat to 300°C for 1 hour to ensure complete conversion of the amic acid to the imide structure.
- Cool the oven slowly to room temperature to prevent thermal stress and cracking of the resulting polyimide film.
- Peel the tough, flexible polyimide film from the glass substrate.

## Safety and Handling

**3,3'-Dihydroxybenzidine** requires careful handling due to its potential health hazards. It is classified as causing skin and serious eye irritation.[3][9] Furthermore, it is suspected of causing cancer and may cause damage to organs through prolonged or repeated exposure.[3][9]

- Personal Protective Equipment (PPE): Always handle this chemical with appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.[8][10]
- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[9] For larger quantities, a closed system is recommended.[9]
- Handling: Avoid creating dust.[8] In case of a spill, dampen the solid material with alcohol before cleanup to prevent airborne dispersal.[10]
- Storage: Store in a tightly closed container in a cool, dark place, protected from air and light.[10] Storage under an inert gas atmosphere is recommended.[9]

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